# An In-Depth Technical Guide to the Physical and Chemical Properties of Grandinin

**Author**: BenchChem Technical Support Team. **Date**: April 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *Grandinin* |
| *CAS No.:* | *115166-32-0* |
| *Cat. No.:* | *B1216238* |

*Get Quote*

For Researchers, Scientists, and Drug Development Professionals

## Abstract

**Grandinin** is a complex C-glycosidic ellagitannin, a class of hydrolyzable tannins, naturally occurring in various plant species. It has garnered significant interest within the scientific community for its notable biological activities, including antioxidant and anticancer properties. This technical guide provides a comprehensive overview of the known physical and chemical properties of **grandinin**, detailed experimental protocols for its study, and a visualization of its interaction with key cellular signaling pathways. All quantitative data is presented in structured tables for ease of reference, and experimental workflows are accompanied by detailed procedural descriptions. Diagrams generated using Graphviz are included to illustrate molecular interactions and experimental processes, adhering to specified formatting for clarity and contrast.

## Physicochemical Properties

**Grandinin** is a large, polyphenolic molecule with a complex structure that dictates its physical and chemical characteristics. Key properties are summarized below.

© 2026 BenchChem. All rights reserved.

## General and Physical Properties

| Property | Value | Reference(s) |
|---|---|---|
| CAS Number | 115166-32-0 | [1] |
| Molecular Formula | $C_{46}H_{34}O_{30}$ | [1] |
| Molecular Weight | 1066.75 g/mol | |
| Appearance | Data not available | |
| Melting Point | Data not available | |
| Specific Rotation | Data not available | |
| XlogP3-AA (Estimated) | -0.5 | |

## Solubility

| Solvent | Solubility | Reference(s) |
|---|---|---|
| Water | 0.5779 mg/L @ 25 °C (Estimated) | |
| Organic Solvents | Data not available | |

# Spectroscopic Data

The structural elucidation of **grandinin** has been achieved through various spectroscopic techniques. A summary of available data is provided below.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed $^{1}H$ and $^{13}C$ NMR spectral data for **grandinin** are not readily available in publicly accessible databases. The structural complexity of **grandinin** results in a highly complex NMR spectrum, and full assignment requires advanced 2D NMR techniques. A study on the polyphenols of Melaleuca quinquenervia leaves confirmed the structure of **grandinin** using $^{1}H$ NMR, $^{13}C$ NMR, and various 2D COSY techniques, although the specific spectral data was not published.[2]

© 2026 BenchChem. All rights reserved.

## Mass Spectrometry (MS)

Mass spectrometry is a crucial tool for determining the molecular weight and fragmentation pattern of **grandinin**.

| Technique | Ionization Mode | Key m/z Values | Reference(s) |
|---|---|---|---|
| Electrospray Ionization (ESI-MS) | Negative | $[M-H]^-$ at m/z 1065 | [2] |

## Ultraviolet-Visible (UV-Vis) Spectroscopy

The UV-Vis spectrum of **grandinin** is characteristic of its polyphenolic nature, showing absorptions in the UV region.

| Solvent | λmax (nm) | Reference(s) |
|---|---|---|
| Methanol | Not specified, but UV analysis was performed. | [2] |

## Infrared (IR) Spectroscopy

Specific IR absorption data for **grandinin** is not available in the searched literature.

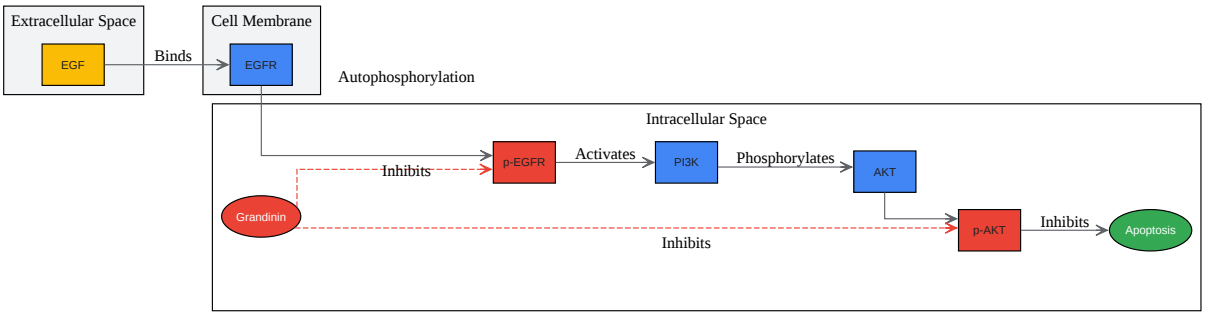
# Biological Activity and Signaling Pathways

**Grandinin** has been shown to exhibit significant biological effects, most notably its ability to down-regulate the phosphorylation of key proteins in cellular signaling pathways, leading to the induction of apoptosis in cancer cells.

## Inhibition of EGFR and AKT Signaling

Research has demonstrated that **grandinin** reduces the viability of malignant lung cells and induces apoptosis.[3][4] This is achieved by inhibiting the phosphorylation of the Epidermal Growth Factor Receptor (EGFR) and the protein kinase B (AKT), without affecting their mRNA levels.[3][4] This suggests that **grandinin**'s mechanism of action involves the post-translational modification of these key signaling proteins.

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

**Grandinin** inhibits the EGFR/AKT signaling pathway.

# Experimental Protocols

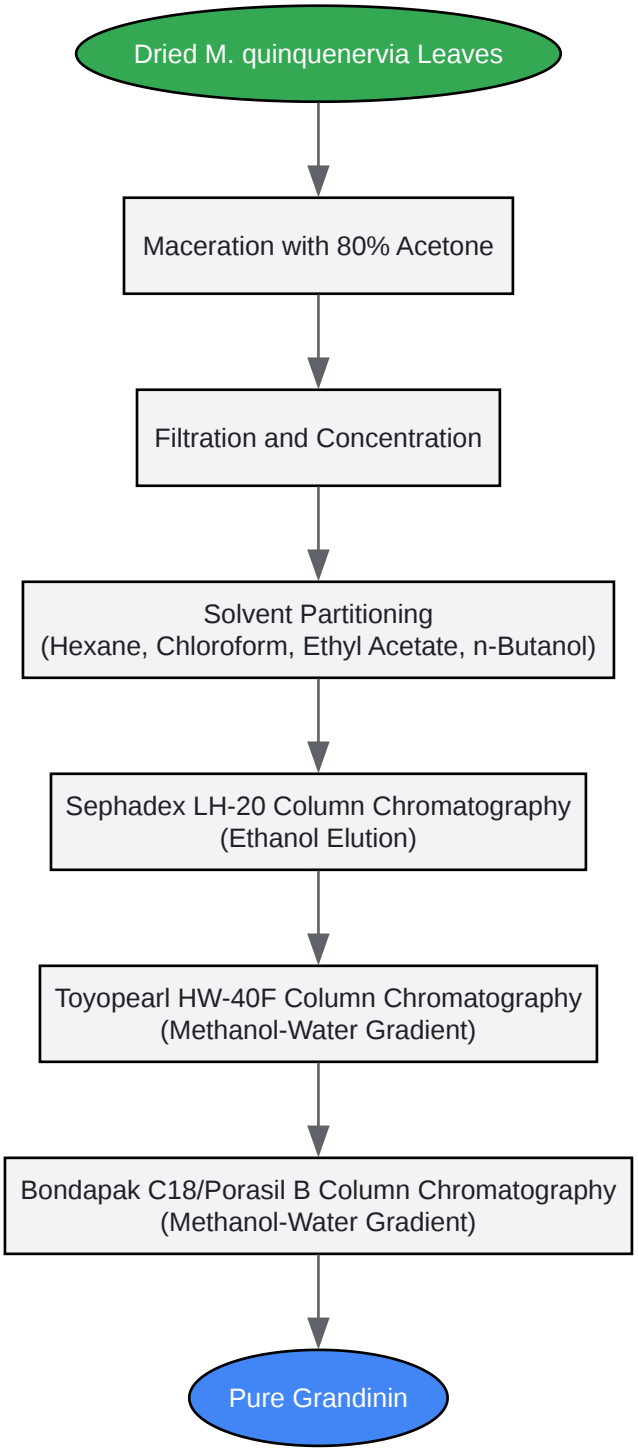
Detailed methodologies for the isolation, purification, and biological evaluation of **grandinin** are essential for reproducible research.

## Isolation and Purification of **Grandinin** from Melaleuca quinquenervia Leaves

This protocol is based on the general methods for isolating ellagitannins from plant sources.

Workflow Diagram

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Workflow for the isolation and purification of **grandinin**.

Detailed Protocol:

© 2026 BenchChem. All rights reserved.

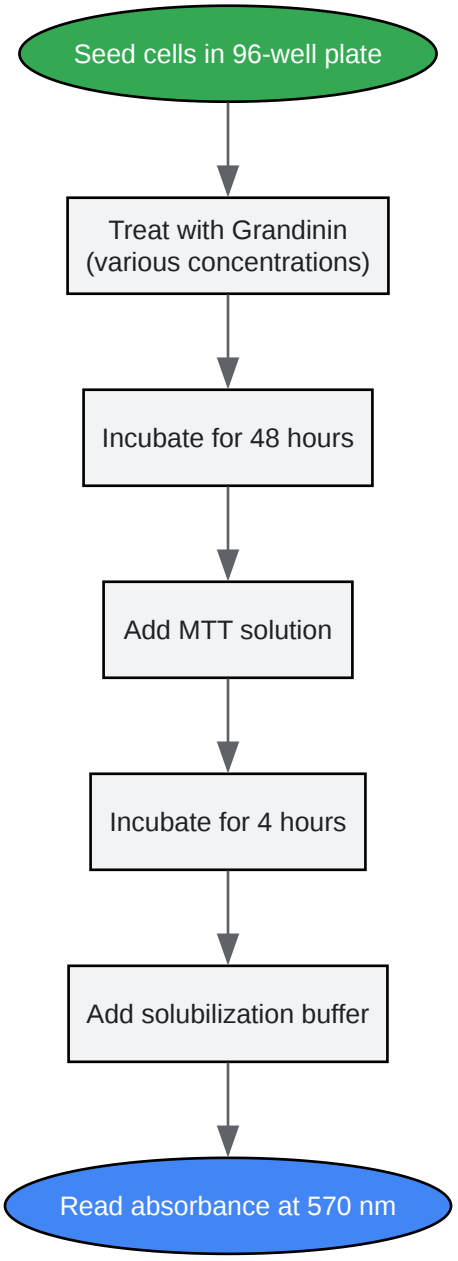
- Extraction: Air-dried, powdered leaves of Melaleuca quinquenervia are macerated with 80% aqueous acetone at room temperature. The process is repeated three times to ensure exhaustive extraction.
- Concentration: The combined acetone extracts are filtered and concentrated under reduced pressure to yield a crude extract.
- Solvent Partitioning: The crude extract is suspended in water and successively partitioned with hexane, chloroform, ethyl acetate, and n-butanol to separate compounds based on polarity. The **grandinin**-containing fraction (typically the ethyl acetate or n-butanol fraction) is collected.
- Column Chromatography:
  - Sephadex LH-20: The active fraction is subjected to column chromatography on Sephadex LH-20, eluting with ethanol to remove smaller phenolic compounds.
  - Toyopearl HW-40F: Further purification is achieved on a Toyopearl HW-40F column using a methanol-water gradient.
  - Reversed-Phase C18: Final purification is performed on a Bondapak C18/Porasil B column with a methanol-water gradient to yield pure **grandinin**.
- Structure Elucidation: The structure of the purified compound is confirmed by spectroscopic methods including $^{1}H$ NMR, $^{13}C$ NMR, and ESI-MS.[2]

## Cell Viability (MTT) Assay

This protocol outlines the procedure to assess the cytotoxic effects of **grandinin** on cancer cell lines.

Workflow Diagram

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Workflow for the MTT cell viability assay.

Detailed Protocol:

- Cell Seeding: Cancer cells (e.g., A549, MS-1, LK-2) are seeded in a 96-well plate at a density of 5 x $10^3$ cells per well and allowed to adhere overnight.

© 2026 BenchChem. All rights reserved.

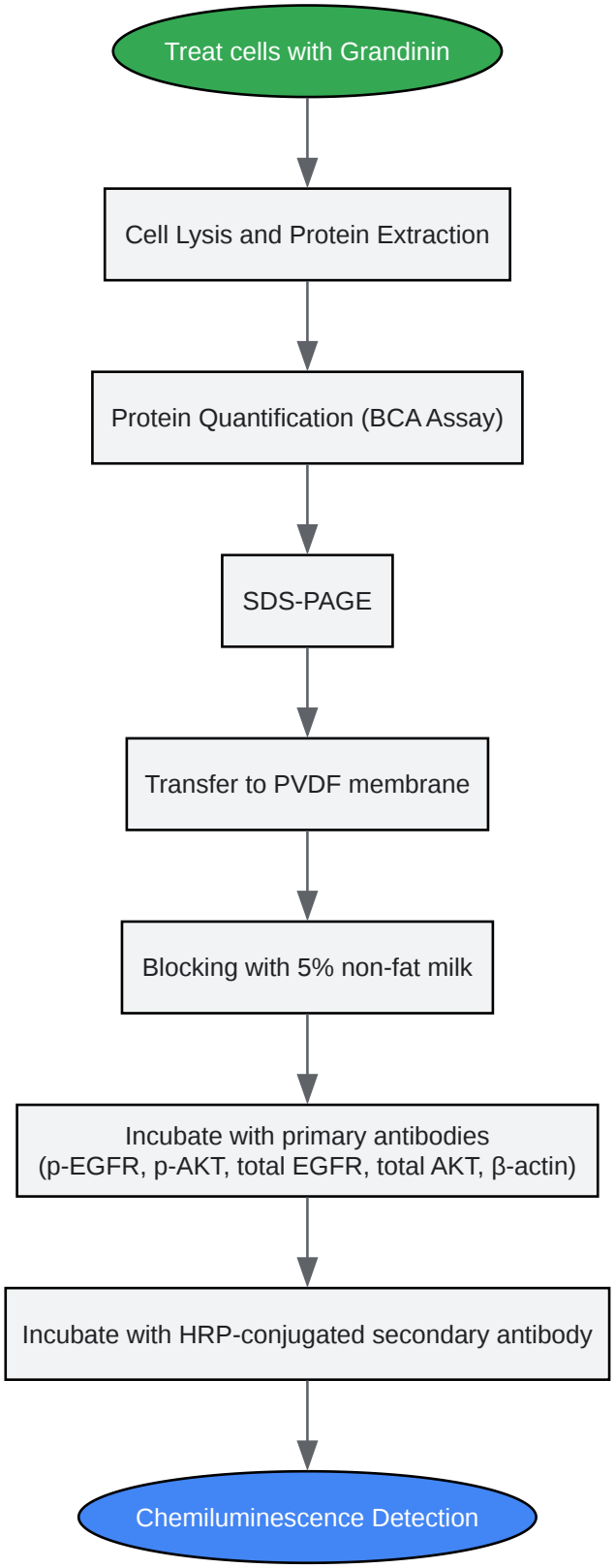
- Treatment: The cells are treated with various concentrations of **grandinin** (e.g., 0-20 µM) dissolved in DMSO (final DMSO concentration < 0.1%). Control wells receive DMSO alone.
- Incubation: The plate is incubated for 48 hours at 37°C in a humidified atmosphere with 5% $CO_2$.
- MTT Addition: 20 µL of MTT solution (5 mg/mL in PBS) is added to each well, and the plate is incubated for an additional 4 hours.
- Solubilization: The medium is removed, and 150 µL of DMSO is added to each well to dissolve the formazan crystals.
- Absorbance Reading: The absorbance is measured at 570 nm using a microplate reader. Cell viability is expressed as a percentage of the control.[3][4]

## Western Blot Analysis for p-EGFR and p-AKT

This protocol is used to determine the effect of **grandinin** on the phosphorylation status of EGFR and AKT.

Workflow Diagram

© 2026 BenchChem. All rights reserved.




Click to download full resolution via product page

Workflow for Western blot analysis.

© 2026 BenchChem. All rights reserved.

Detailed Protocol:

- Cell Treatment and Lysis: Cells are treated with **grandinin** as described for the MTT assay. After treatment, cells are washed with ice-cold PBS and lysed in RIPA buffer containing protease and phosphatase inhibitors.
- Protein Quantification: The protein concentration of the lysates is determined using a BCA protein assay kit.
- SDS-PAGE and Transfer: Equal amounts of protein (e.g., 30 µg) are separated by SDS-PAGE and transferred to a PVDF membrane.
- Blocking and Antibody Incubation: The membrane is blocked with 5% non-fat milk in TBST for 1 hour at room temperature. The membrane is then incubated overnight at 4°C with primary antibodies specific for p-EGFR, p-AKT, total EGFR, total AKT, and a loading control (e.g., β-actin).
- Secondary Antibody and Detection: After washing, the membrane is incubated with an HRP-conjugated secondary antibody for 1 hour at room temperature. The protein bands are visualized using an enhanced chemiluminescence (ECL) detection system.[3][4]

## Conclusion

**Grandinin** is a promising natural compound with well-documented anticancer properties mediated through the inhibition of the EGFR/AKT signaling pathway. This guide provides a consolidated resource of its known physicochemical properties and relevant experimental protocols. Further research is warranted to fully elucidate its spectroscopic characteristics, solubility profile, and to explore its full therapeutic potential. The detailed protocols and visual workflows presented herein are intended to facilitate future investigations into this and other related ellagitannins.

***Need Custom Synthesis?***

*BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.*

*Email: info@benchchem.com or Request Quote Online.*

# References


- 1. researchgate.net [researchgate.net]
- 2. UFLC-Q-TOF-MS/MS-Based Screening and Identification of Flavonoids and Derived Metabolites in Human Urine after Oral Administration of Exocarpium Citri Grandis Extract - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. Bioassay-Guided Isolation and Identification of Cytotoxic Compounds from Melaleuca quinquenervia Fruits - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [An In-Depth Technical Guide to the Physical and Chemical Properties of Grandinin]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1216238/docs#an-in-depth-technical-guide-to-the-physical-and-chemical-properties-of-grandinin]


---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote


BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.